

Preparation and Application of (S)-Dtb-Spiropap Iridium Catalyst for Asymmetric Hydrogenation

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Compound of Interest

Compound Name: (S)-Dtb-Spiropap

Cat. No.: B15382308

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Abstract

This document provides a detailed experimental protocol for the synthesis of the chiral **(S)-Dtb-Spiropap** iridium catalyst. It also includes protocols for the application of this catalyst in the asymmetric hydrogenation of ketones, a critical transformation in the synthesis of chiral alcohols for the pharmaceutical and fine chemical industries. Quantitative data from representative reactions are summarized, and a workflow diagram is provided for clarity.

Introduction

The **(S)-Dtb-Spiropap** iridium catalyst is a highly efficient and enantioselective catalyst for the asymmetric hydrogenation of prochiral ketones. Its unique spirocyclic backbone, bulky di-tert-butylphosphino group, and picolinamide moiety create a well-defined chiral environment that enables high stereocontrol. This catalyst system has demonstrated broad applicability, affording excellent yields and enantiomeric excesses (ee) for a variety of substrates.

Experimental Protocols

Synthesis of the (S)-Dtb-Spiropap Ligand

The synthesis of the **(S)-Dtb-Spiropap** ligand is a multi-step process that begins with the commercially available (S)-1,1'-spirobiindane-7,7'-diol (SPINOL).

Step 1: Synthesis of (S)-7,7'-Bis(di-tert-butylphosphino)-1,1'-spirobiindane

A detailed protocol for this specific transformation was not found in the immediate search results. However, based on general procedures for the phosphinylation of diols, a plausible route would involve the conversion of the diol to a ditriflate, followed by a palladium-catalyzed phosphinylation reaction.

Step 2: Mono-functionalization and Amide Coupling to form (S)-N-(7'-(di-tert-butylphosphino)-1,1'-spirobiindan-7-yl)picolinamide (**(S)-Dtb-Spiropap**)

A precise, detailed protocol for this step is not available in the provided search results. A potential synthetic strategy would involve the selective mono-functionalization of one of the phosphine groups, followed by an amide coupling reaction with a suitable picolinoyl derivative.

Preparation of the (S)-Dtb-Spiropap Iridium Catalyst

The active iridium catalyst is prepared by the reaction of the **(S)-Dtb-Spiropap** ligand with an iridium precursor, $[\text{Ir}(\text{COD})\text{Cl}]_2$.

Procedure:

- In a glovebox or under an inert atmosphere, a Schlenk flask is charged with $[\text{Ir}(\text{COD})\text{Cl}]_2$ (1.0 eq) and the **(S)-Dtb-Spiropap** ligand (1.1 eq).
- Anhydrous and degassed solvent (e.g., dichloromethane or ethanol) is added.
- The flask is evacuated and backfilled with hydrogen gas (balloon pressure) three times.
- The reaction mixture is stirred at room temperature for 1-2 hours, during which the color of the solution typically changes from orange to light yellow.
- The solvent is removed under reduced pressure to yield the **(S)-Dtb-Spiropap** iridium catalyst as a light yellow powder.
- The catalyst is typically used without further purification.

General Procedure for Asymmetric Hydrogenation of Ketones

Procedure:

- In a glovebox, a pressure-resistant vial or autoclave is charged with the substrate (1.0 mmol), the **(S)-Dtb-Spiropap** iridium catalyst (0.01-1 mol%), and a suitable solvent (e.g., methanol, ethanol).
- A base (e.g., KOtBu, Cs₂CO₃) is often added as an activator (typically 1-10 mol%).
- The vessel is sealed, removed from the glovebox, and connected to a hydrogen source.
- The vessel is purged with hydrogen gas several times before being pressurized to the desired pressure (e.g., 10-50 atm).
- The reaction is stirred at a specified temperature (e.g., room temperature to 60°C) for the required time (e.g., 4-24 hours).
- Upon completion, the pressure is carefully released, and the solvent is removed under reduced pressure.
- The conversion and enantiomeric excess of the product are determined by chiral gas chromatography (GC) or high-performance liquid chromatography (HPLC) analysis.

Data Presentation

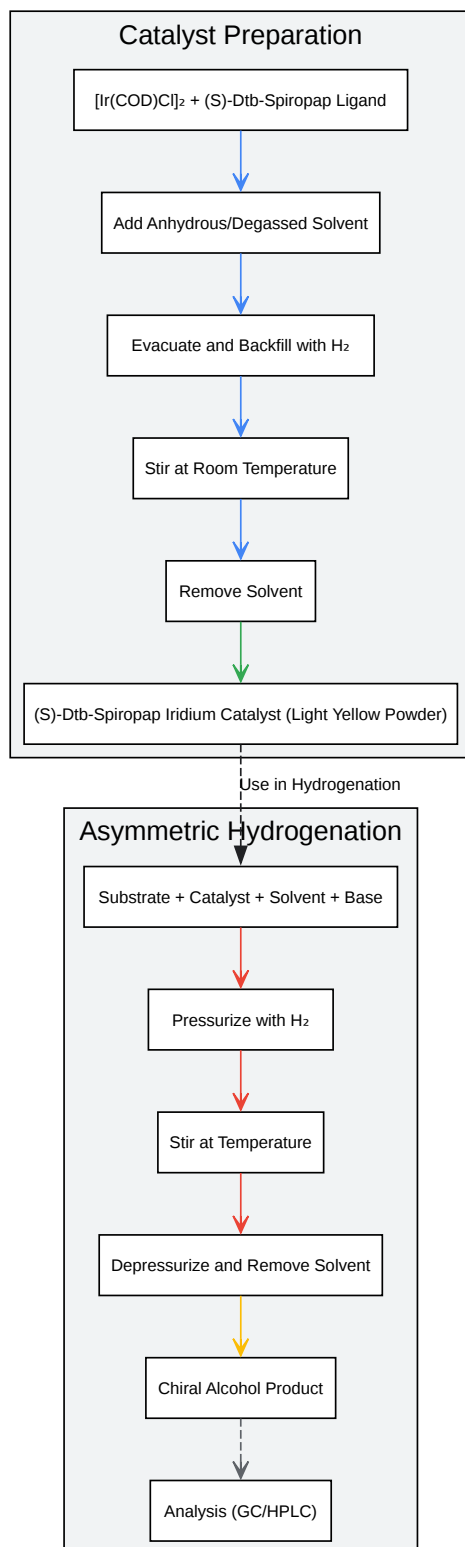
The following tables summarize the performance of the **(S)-Dtb-Spiropap** iridium catalyst in the asymmetric hydrogenation of various ketones.

Substrate	Catalyst Loading (mol %)	Solvent	Base (mol %)	Pressure (atm H ₂)	Temp (°C)	Time (h)	Conversion (%)	Yield (%)	ee (%)
Acetophenone	0.0001	Ethanol	2 (KOtBu)	50	25-30	30	100	98	96 (S)
3-Hydroxyacetophenone	0.001	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	>99	91	96 (R)
Montelukast Intermediate	0.0033	Ethanol	Not Specified	20	30	Not Specified	>99	Not Specified	99.5
Benzoic acid	0.1	Not Specified	106 (KOtBu)	15	25-30	Not Specified	>99	Not Specified	99.2 (R)

Visualization

Experimental Workflow for Catalyst Preparation and Use

Experimental Workflow



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Caption: Workflow for the preparation and application of the catalyst.

Conclusion

The **(S)-Dtb-Spiropap** iridium catalyst is a powerful tool for the asymmetric synthesis of chiral alcohols. The experimental protocols provided herein offer a guide for its preparation and use. The high efficiency and enantioselectivity of this catalyst make it an attractive option for both academic research and industrial applications. Further investigation into the detailed synthesis of the ligand would be beneficial for the broader accessibility of this catalyst system.

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